

# Application of Nicotinoyl Chloride in Agrochemical Development: Detailed Notes and Protocols

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## Compound of Interest

Compound Name: Nicotinoyl chloride

Cat. No.: B078323

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**Nicotinoyl chloride** and its derivatives are pivotal building blocks in the synthesis of a diverse range of agrochemicals, including herbicides, fungicides, and insecticides. The pyridine moiety, a core component of **nicotinoyl chloride**, is a common feature in many biologically active molecules, conferring favorable properties for agrochemical applications. This document provides detailed application notes and experimental protocols for the synthesis and evaluation of key agrochemicals derived from **nicotinoyl chloride**.

## Herbicidal Applications

**Nicotinoyl chloride** derivatives have demonstrated significant potential in the development of novel herbicides. A notable example is the synthesis of N-(Arylmethoxy)-2-chloronicotinamides from 2-chloronicotinic acid, which can be obtained from **2-chloronicotinoyl chloride**.

## Featured Herbicide: 2-chloro-N-((3,4-dichlorobenzyl)oxy)nicotinamide

This compound has exhibited potent herbicidal activity, particularly against broadleaf weeds.

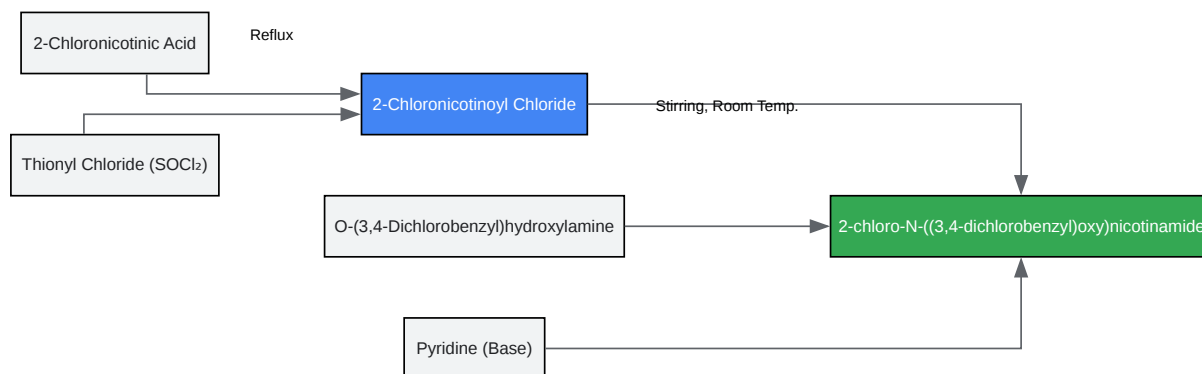
Table 1: Herbicidal Activity of 2-chloro-N-((3,4-dichlorobenzyl)oxy)nicotinamide

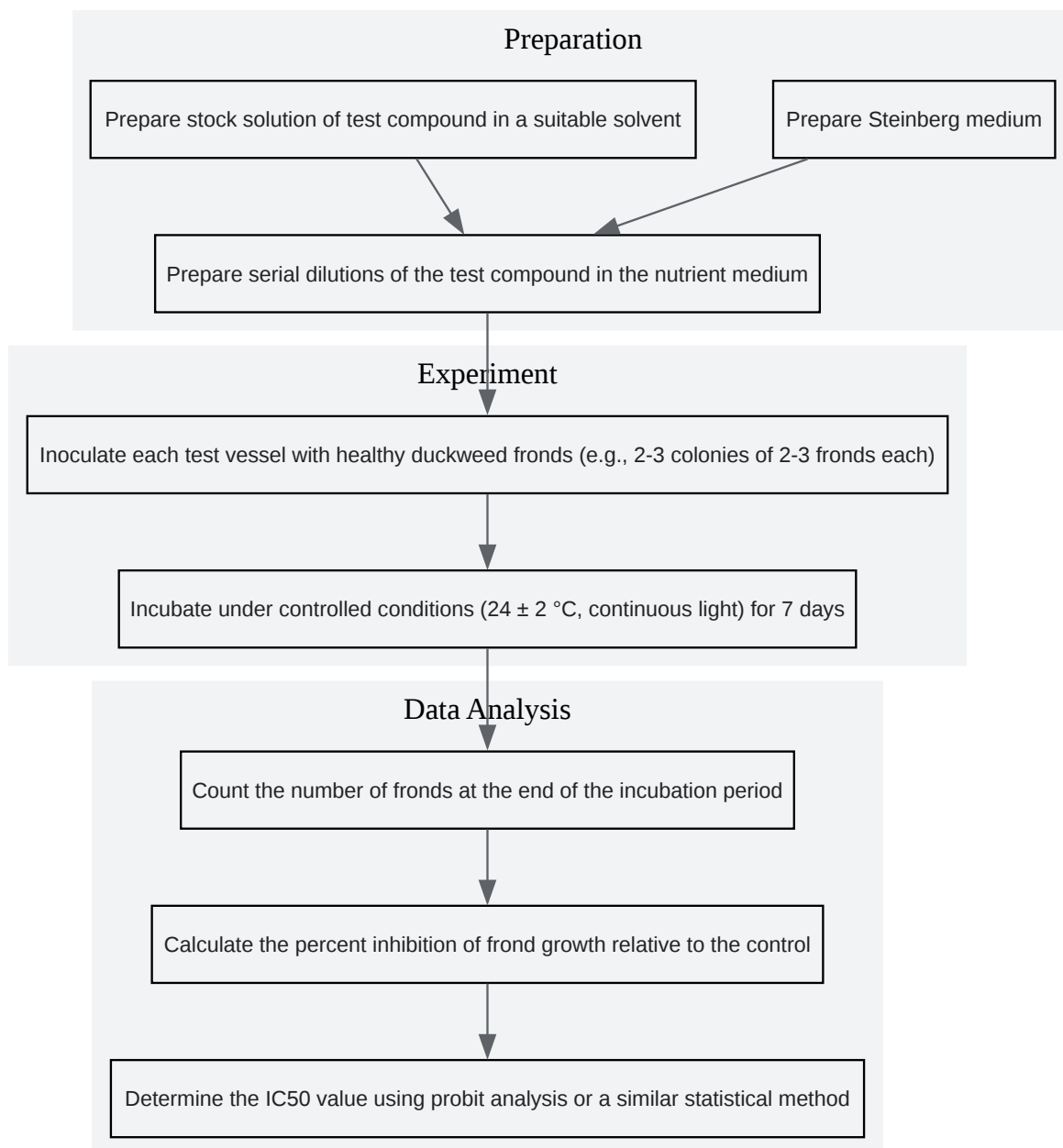
Compound	Target Weed	Bioassay Type	IC50 (μM)	Commercial Herbicide (IC50 μM)
2-chloro-N-((3,4-dichlorobenzyl)oxy)nicotinamide (5f)	Duckweed (Lemna paucicostata)	In vitro	7.8[1][2]	Clomazone (125), Propanil (2)[1][2]

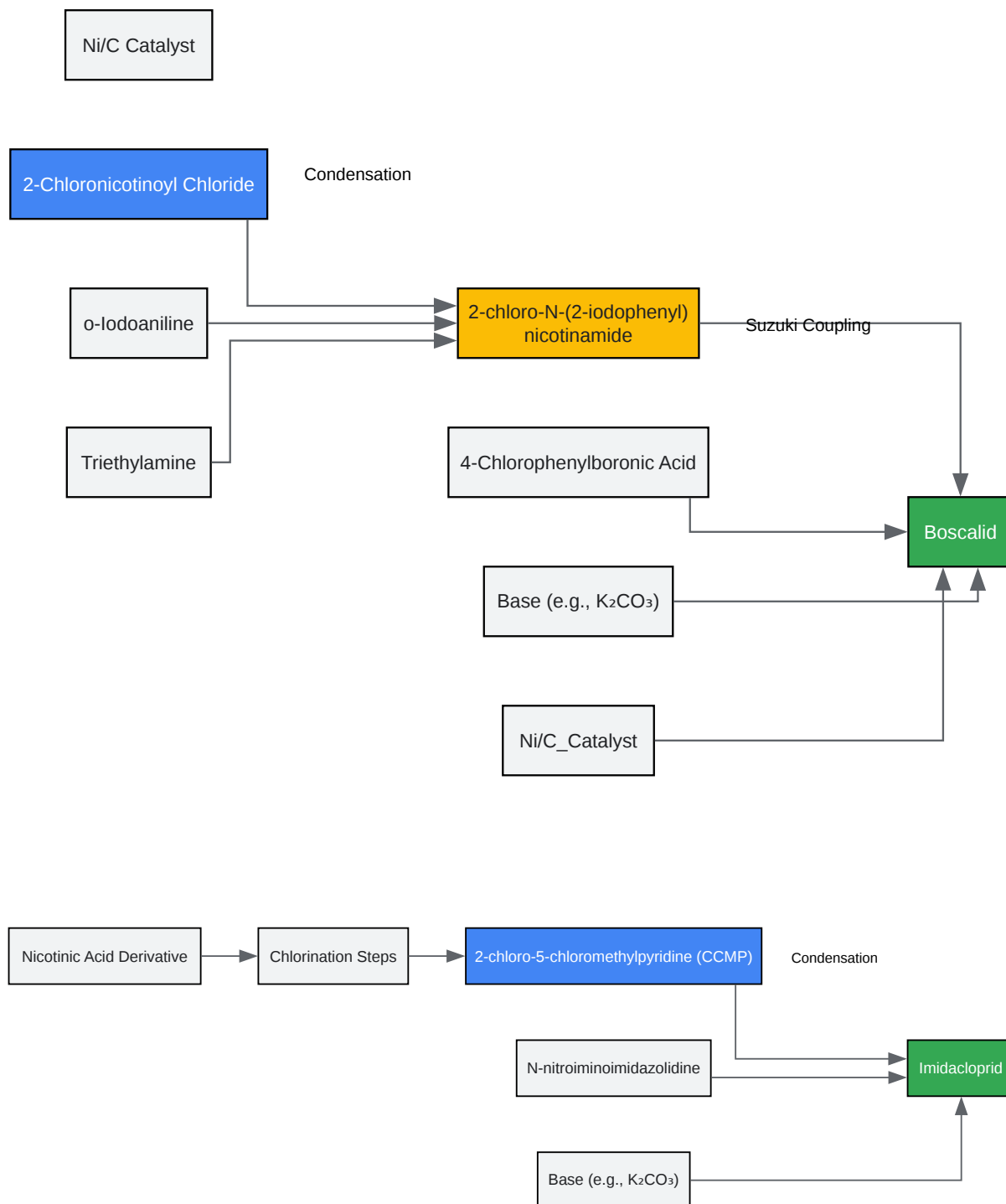
## Experimental Protocols

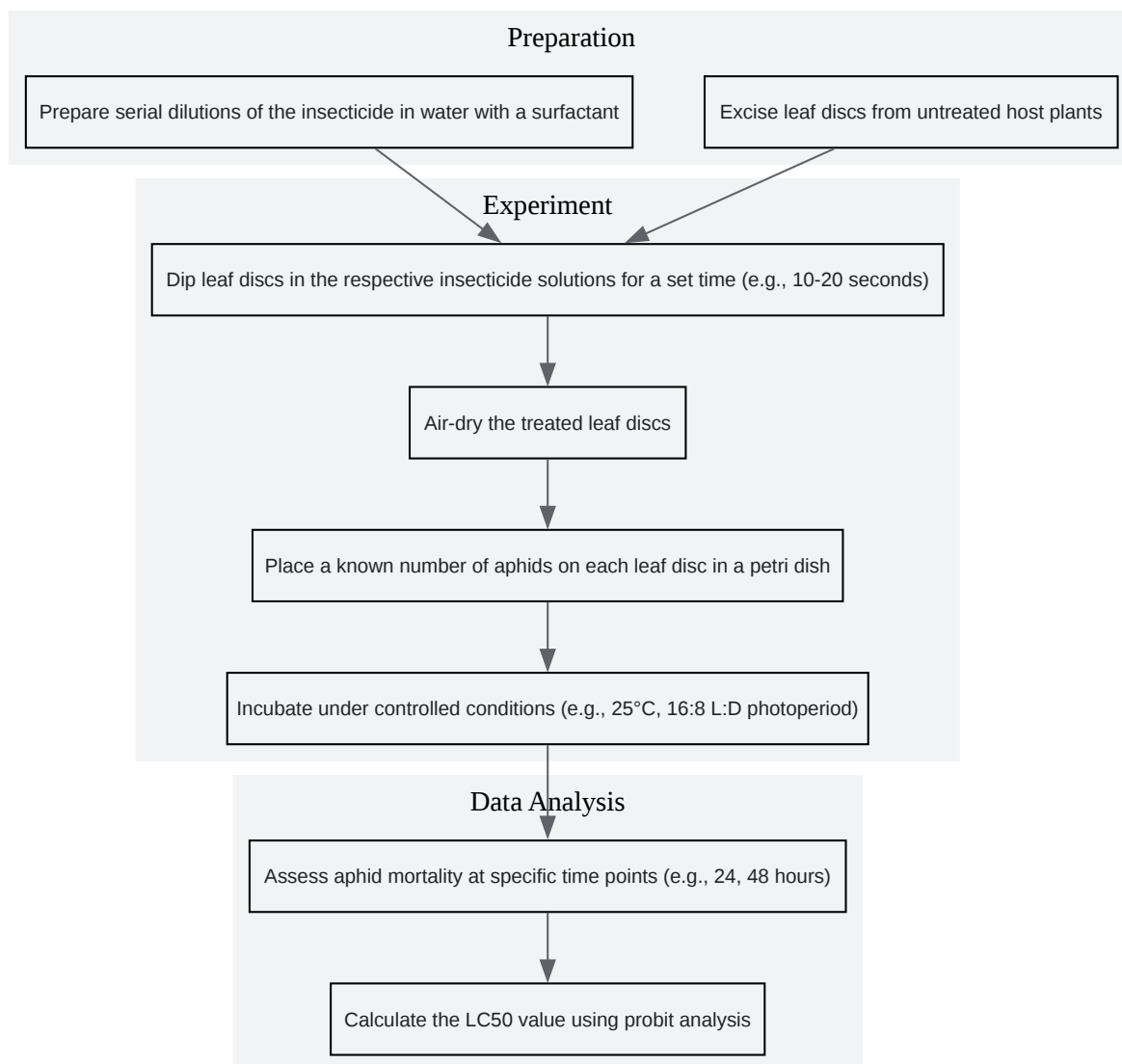
### 1.2.1. Synthesis of 2-chloro-N-((3,4-dichlorobenzyl)oxy)nicotinamide

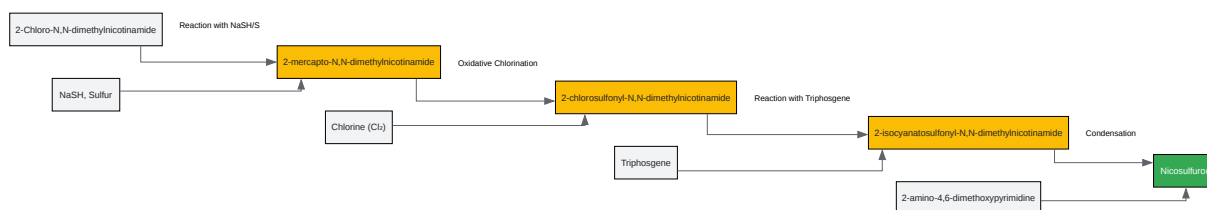
This protocol is adapted from the synthesis of N-(arylmethoxy)-2-chloronicotinamides.











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## References

- 1. thepharmajournal.com [thepharmajournal.com]
- 2. Effectiveness of Different Classes of Fungicides on Botrytis cinerea Causing Gray Mold on Fruit and Vegetables - PMC [pmc.ncbi.nlm.nih.gov]
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